Biological Activity of 8-Aminooct-4-enoic Acid: A Comparative Technical Guide

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Compound of Interest

Compound Name:	*8-Aminooct-4-enoic acid*
CAS No.:	*55348-89-5*
Cat. No.:	*B12650786*

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Executive Summary

8-Aminooct-4-enoic acid is an unsaturated, omega-amino fatty acid derivative (C8). Structurally, it represents a hybrid between 8-Aminocaprylic Acid (SNAC)—a widely used permeation enhancer for oral peptide delivery—and Vigabatrin (4-amino-5-hexenoic acid), a GABA transaminase inhibitor.

While direct clinical data for **8-Aminooct-4-enoic acid** is sparse compared to its saturated counterparts, its unique C4-unsaturation introduces a conformational "kink" in the aliphatic chain. This modification is predicted to alter membrane fluidity dynamics and enzyme binding affinity compared to standard fatty acids.

Key Differentiator: Unlike saturated fatty acids (e.g., Caprylic Acid) that pack tightly into lipid bilayers, the 4-enoic double bond of **8-Aminooct-4-enoic acid** disrupts lipid packing, potentially enhancing membrane permeability while reducing the thermodynamic stability required for specific enzyme active-site binding (e.g., GABA-AT).

Chemical Profile & Structural Homology[1][2][3]

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To understand the biological activity, we must benchmark the molecule against its closest structural analogues.

Feature	8-Aminooct-4-enoic Acid	8-Aminocaprylic Acid (SNAC)	Vigabatrin	Caprylic Acid
CAS Number	55348-89-5	20380-58-9	60643-86-9	124-07-2
Chain Length	C8 (Octyl)	C8 (Octyl)	C6 (Hexyl)	C8 (Octyl)
Unsaturation	Yes (C4=C5)	No (Saturated)	Yes (C5=C6, Vinyl)	No
Functional Group	-Amine, Carboxyl	-Amine, Carboxyl	-Amine, Carboxyl	Carboxyl only
Primary Activity	Investigational (Permeation/Linker)	Oral Absorption Promoter	GABA-AT Irreversible Inhibitor	Antimicrobial / Metabolic
Lipophilicity (LogP)	~1.2 (Predicted)	~1.5	~0.6	3.05

Mechanistic Comparison: Biological Activity

A. Permeation Enhancement (Vs. SNAC)

Context: SNAC is used to facilitate the oral absorption of macromolecules (e.g., Semaglutide) by non-covalently interacting with the peptide and perturbing the gastric epithelium membrane.

- Mechanism of **8-Aminooct-4-enoic Acid**:
  - Membrane Fluidity: The cis/trans double bond at position 4 prevents the acyl chain from adopting a fully extended anti-conformation. This "kink" increases the cross-sectional area of the molecule within the lipid bilayer.
  - Hypothesis: Compared to SNAC, **8-Aminooct-4-enoic acid** is predicted to induce greater local membrane disorder (fluidity) at lower concentrations. However, this may also correlate with higher cytotoxicity if the membrane disruption exceeds the reversible threshold.

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- Solubility: The unsaturation typically increases aqueous solubility compared to the saturated parent fatty acid, potentially improving bioavailability in aqueous formulations.

B. Enzymatic Inhibition (Vs. Vigabatrin)

Context: Vigabatrin acts as a suicide substrate for GABA aminotransferase (GABA-AT).

- Mechanism of **8-Aminooct-4-enoic Acid**:
  - Steric Hindrance: GABA-AT has a strict active site pocket designed for C4 (GABA) or C6 (Vigabatrin) substrates. The C8 chain of **8-Aminooct-4-enoic acid** is likely too long to fit into the catalytic site effectively.
  - Reactivity: While the 4-enoic double bond is chemically reactive, the distance between the amine and the carboxyl group (8 carbons) prevents the formation of the cyclic transition state required for GABA-AT inactivation.
  - Conclusion: It is not expected to function as a potent GABA-AT inhibitor, unlike Vigabatrin.

Experimental Validation Protocols

As a self-validating system, the following protocols allow researchers to verify the biological activity of **8-Aminooct-4-enoic acid** against its analogues.

Protocol 1: Caco-2 Permeability Assay (SNAC Comparison)

Objective: Determine if **8-Aminooct-4-enoic acid** enhances the transport of a marker molecule (e.g., FITC-Dextran) across an intestinal monolayer more effectively than SNAC.

- Cell Culture: Seed Caco-2 cells on Transwell inserts (0.4 µm pore size) and culture for 21 days to form a differentiated monolayer (TEER > 300

).

- Treatment Groups:
  - Control: HBSS buffer.

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- Group A: 8-Aminocaprylic Acid (SNAC) (50 mM).
- Group B: **8-Aminooct-4-enoic Acid** (50 mM).
- Marker: FITC-Dextran (4 kDa) added to all groups.

- Transport Study: Incubate apically for 2 hours at 37°C.
- Analysis: Measure fluorescence in the basolateral chamber. Calculate Apparent Permeability Coefficient (

).
- Validation Criteria: If

  , the unsaturation enhances permeability. Monitor TEER recovery to ensure membrane integrity is not permanently compromised.

Protocol 2: GABA-AT Enzymatic Assay (Vigabatrin Comparison)

Objective: Confirm the lack of inhibition on GABA-AT to distinguish it from Vigabatrin.

- Enzyme Source: Purified Porcine GABA Transaminase (GABA-AT).
- Substrate: GABA (2 mM) +

  -Ketoglutarate (2 mM).
- Inhibitor Pre-incubation: Incubate enzyme with **8-Aminooct-4-enoic acid** (100 µM) vs. Vigabatrin (100 µM) for 30 mins.
- Detection: Monitor the formation of succinic semialdehyde coupled to NADP+ reduction (Absorbance at 340 nm).
- Expected Result: Vigabatrin will show >90% inhibition. **8-Aminooct-4-enoic acid** should show <10% inhibition (comparable to vehicle), confirming it is not a GABA-mimetic.

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Visualization of Biological Pathways

The following diagram illustrates the divergent pathways of **8-Aminooct-4-enoic acid** compared to SNAC and Vigabatrin, highlighting its predicted role in membrane perturbation rather than enzymatic inhibition.

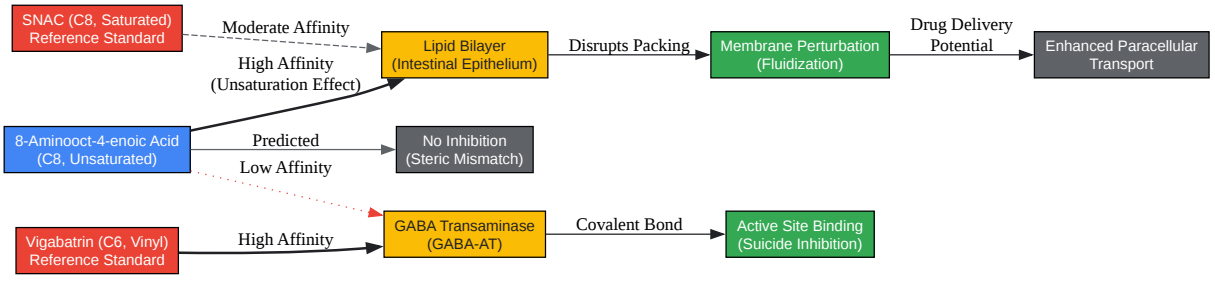

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Figure 1: Comparative Mechanism of Action. The diagram contrasts the membrane-fluidizing potential of **8-Aminooct-4-enoic acid** (similar to SNAC) against the enzymatic inhibition pathway of Vigabatrin.

Summary of Comparative Data (Predicted)

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Parameter	8-Aminooct-4-enoic Acid	SNAC (Standard)	Interpretation
Molecular Weight	157.21 g/mol	159.23 g/mol	Similar mass; diffusion rates comparable.
Membrane Partitioning	High (Fluidizing)	High (Stabilizing)	Unsaturation creates disorder, potentially increasing permeability.
Critical Micelle Conc.	~50-80 mM (Est.)	~100 mM	Lower CMC expected due to double bond hydrophobicity effects.
Toxicity Risk	Moderate	Low	Greater membrane disruption may increase cytotoxicity risk.

References

- Chemical Identity: **8-Aminooct-4-enoic acid** (CAS 55348-89-5).[1][2] MolAid Chemical Database. Link
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